

Technical Support Center: Preventing Degradation of HIF-1 alpha (556-574) Peptide

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Compound of Interest

Compound Name: HIF-1 alpha (556-574)

Cat. No.: B15576474

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the degradation of the Hypoxia-Inducible Factor-1 alpha (HIF-1 α) (556-574) peptide in solution. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs) - Understanding Peptide Stability

Q1: What is the **HIF-1 alpha (556-574)** peptide and why is its stability crucial?

The **HIF-1 alpha (556-574)** is a 19-amino-acid peptide fragment derived from the C-terminal Oxygen-Dependent Degradation Domain (CODD) of the human HIF-1 α protein.^{[1][2][3][4]} This specific sequence contains a critical proline residue (Pro-564) that is a primary target for enzymatic hydroxylation under normal oxygen conditions (normoxia).^{[1][2][5]} This hydroxylation event initiates a cascade leading to the degradation of the entire HIF-1 α protein. Therefore, this peptide is an invaluable tool for:

- Studying the kinetics and inhibition of Prolyl Hydroxylase Domain (PHD) enzymes.^{[4][6]}
- Investigating the binding interaction between HIF-1 α and the von Hippel-Lindau (VHL) protein, a key component of the E3 ubiquitin ligase complex.^{[1][2]}

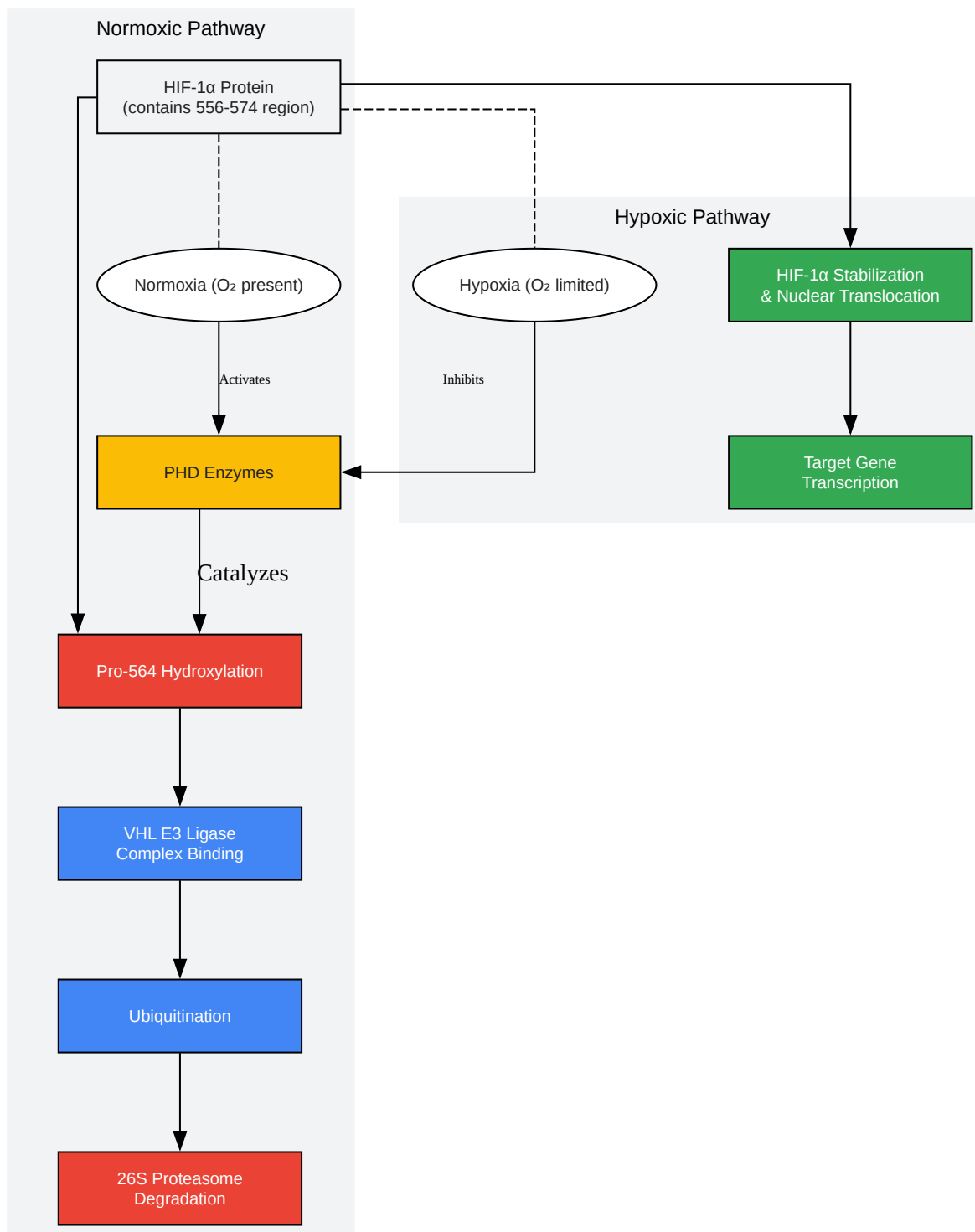
- Developing and screening for inhibitors that stabilize HIF-1 α for therapeutic applications in ischemia and other diseases.[7]

Maintaining the peptide's integrity in solution is paramount, as chemical or physical degradation can lead to a loss of activity, inaccurate experimental results, and unreliable data.

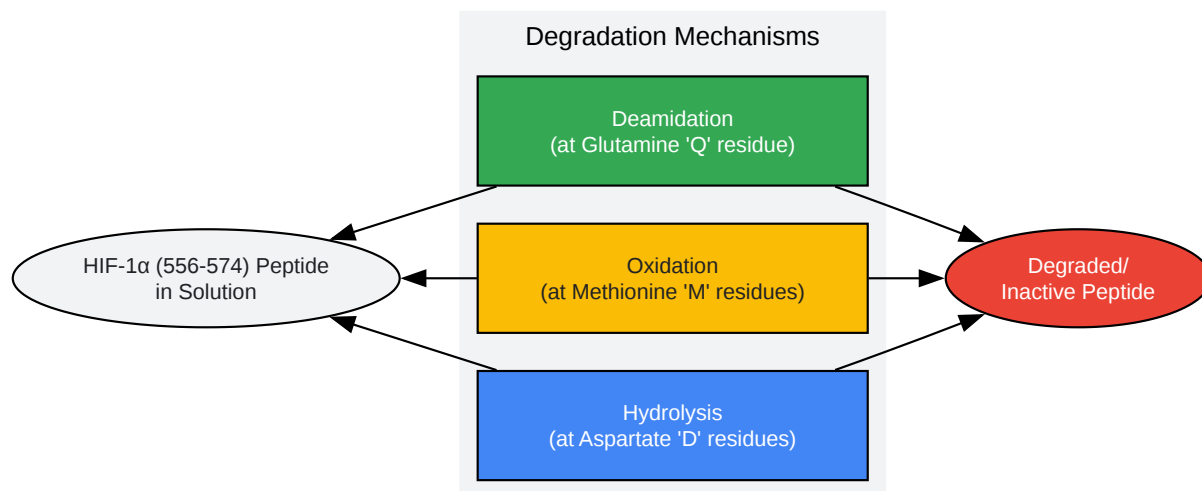
Q2: What are the primary ways the **HIF-1 alpha (556-574)** peptide can degrade?

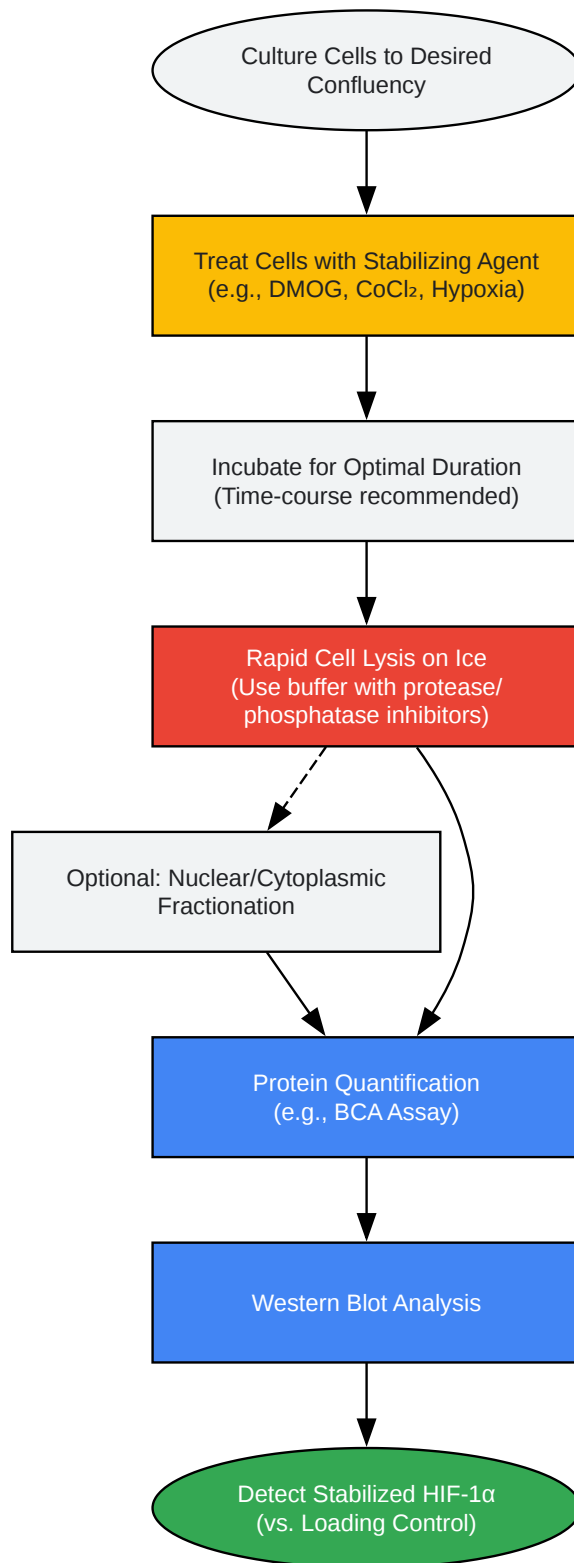
Degradation can be broadly categorized into two types: enzymatic degradation (as part of the biological pathway in a cellular context) and chemical degradation (instability in a prepared solution).

- Cellular Degradation Pathway: In a biological system, the peptide sequence is targeted by a specific enzymatic pathway regulated by oxygen. Under normoxic conditions, PHD enzymes hydroxylate Pro-564, enabling the VHL E3 ubiquitin ligase complex to bind and target it for proteasomal degradation.[5][8] Under hypoxic conditions, this process is inhibited, leading to stabilization.

Cellular Degradation Pathway of HIF-1 α 

Chemical Degradation Pathways in Solution



Workflow for Cellular HIF-1 α Stabilization & Detection[Click to download full resolution via product page](#)

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